

Sodium folinate molecular structure and chemical properties

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Compound of Interest

Compound Name: Sodium Folate

Cat. No.: B1675111

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Sodium Folate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium folinate, the sodium salt of folinic acid, is a crucial compound in pharmacology, primarily utilized as a rescue agent for high-dose methotrexate therapy and as a potentiator of fluoropyrimidines in cancer chemotherapy.[1][2] As a derivative of tetrahydrofolic acid, it plays a vital role in the de novo synthesis of purines and pyrimidines, essential for DNA replication and cell division. This technical guide provides an in-depth overview of the molecular structure and chemical properties of **sodium folinate**, offering valuable data and methodologies for professionals in research and drug development.

Molecular Structure

Sodium folinate is the disodium salt of N-[4-[[[(2-amino-5-formyl-1,4,5,6,7,8-hexahydro-4-oxo-6-pteridiny)]methyl]amino]benzoyl]-L-glutamic acid.[3] It is a mixture of diastereoisomers, with the levo-isomer being the biologically active form.

2D Structure:

Caption: 2D chemical structure of **Sodium Folate**.

Chemical Properties

A summary of the key chemical and physical properties of **sodium folinate** is presented below. This data is essential for understanding its behavior in various experimental and physiological conditions.

Property	Value	Reference
Molecular Formula	$C_{20}H_{21}N_7Na_2O_7$	[3]
Molecular Weight	517.4 g/mol	[3]
IUPAC Name	disodium;(2S)-2-[[4-[(2-amino-5-formyl-4-oxo-3,6,7,8-tetrahydropteridin-6-yl)methylamino]benzoyl]amino]pentanedioate	[3]
CAS Number	163254-40-8	[3]
Appearance	Slightly yellow, clear solution	[4]
Solubility in Water	Freely soluble. Aqueous solutions can be prepared up to approximately 400 mg/mL (as folinic acid).	[5]
Melting Point	245-250 °C (decomposes) (for Folinic Acid)	[6][7]
pKa (Folinic Acid)	3.1, 4.8, 10.4	[8]
Stability	Stable in aqueous solution at a pH range of 6.5 to 8.5.	[9]

Experimental Protocols

Determination of Sodium Folate Concentration by High-Performance Liquid Chromatography (HPLC)

This section outlines a general methodology for the quantification of **sodium folinate** in a solution, based on established HPLC methods for folates.

Objective: To determine the concentration of **sodium folinate** in an aqueous solution.

Materials:

- **Sodium Folate** standard
- High-purity water
- Methanol (HPLC grade)
- Potassium phosphate monobasic
- Sodium perchlorate
- Potassium hydroxide or phosphoric acid (for pH adjustment)
- Acetonitrile (HPLC grade)
- 0.45 µm syringe filters

Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Analytical balance
- pH meter
- Volumetric flasks and pipettes

Procedure:

- Mobile Phase Preparation:

- Prepare a buffer solution by dissolving potassium phosphate monobasic and sodium perchlorate in high-purity water.
- Add methanol and adjust the pH to approximately 7.2 with potassium hydroxide or phosphoric acid.
- Filter the mobile phase through a 0.45 μm membrane filter and degas.
- Standard Solution Preparation:
 - Accurately weigh a known amount of **sodium folinate** standard and dissolve it in the mobile phase to prepare a stock solution of known concentration.
 - Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the expected concentration range of the sample.
- Sample Preparation:
 - Dilute the **sodium folinate** sample with the mobile phase to a concentration within the range of the standard curve.
 - Filter the diluted sample through a 0.45 μm syringe filter before injection.
- Chromatographic Conditions:
 - Column: Reversed-phase C18
 - Mobile Phase: Isocratic elution with the prepared phosphate buffer/methanol mixture.
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 20 μL
 - Detection: UV at 280 nm
 - Column Temperature: Ambient or controlled at 25 $^{\circ}\text{C}$
- Analysis:

- Inject the standard solutions to generate a calibration curve by plotting peak area against concentration.
- Inject the prepared sample solution.
- Determine the concentration of **sodium folinate** in the sample by comparing its peak area to the calibration curve.

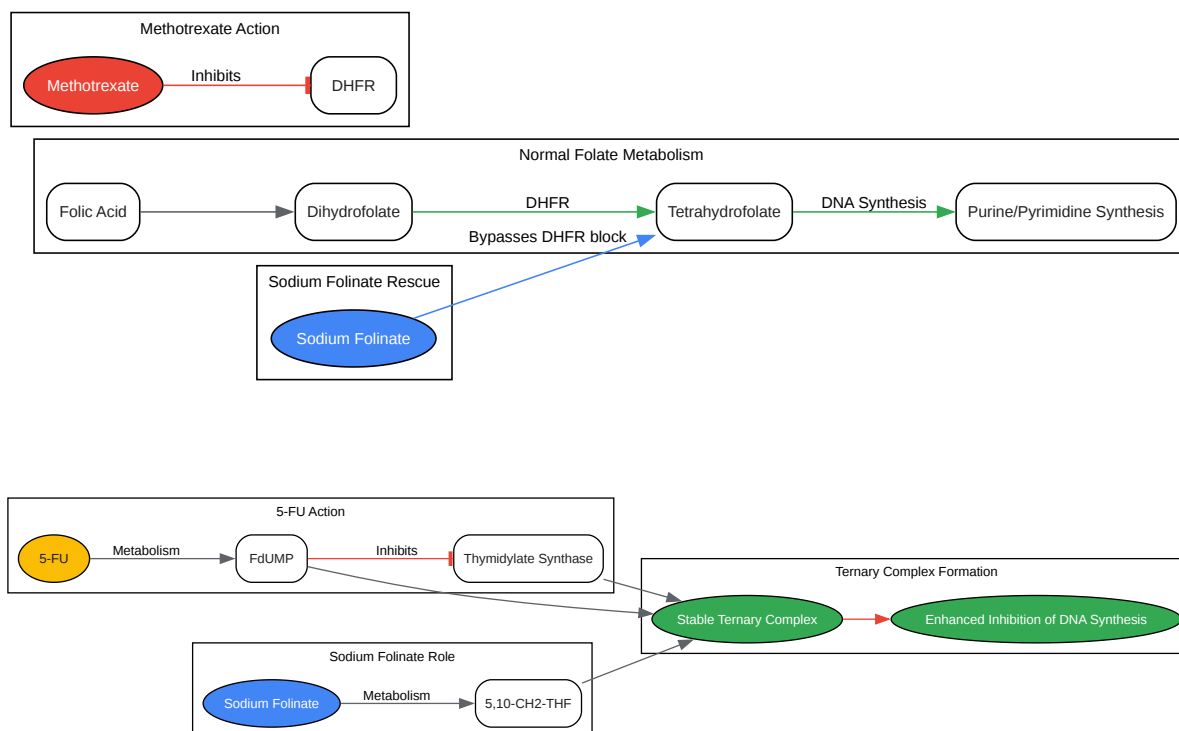
Signaling Pathways and Mechanism of Action

Sodium folinate exerts its pharmacological effects through its involvement in folate metabolism. It serves two primary roles in cancer therapy: rescuing healthy cells from the toxic effects of methotrexate and potentiating the cytotoxic activity of 5-fluorouracil (5-FU).

Methotrexate Rescue

Methotrexate is a folic acid antagonist that inhibits dihydrofolate reductase (DHFR), an enzyme essential for the reduction of dihydrofolate to tetrahydrofolate. This inhibition depletes the intracellular pool of reduced folates, leading to a cessation of DNA synthesis and cell death.

Sodium folinate, being a pre-reduced form of folic acid, can bypass the DHFR-mediated step and replenish the tetrahydrofolate pool, thereby rescuing normal cells from methotrexate-induced toxicity.



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